

Technical Support Center: 3-(Dipropylamino)propane-1,2-diol

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Compound of Interest

Compound Name: 3-(Dipropylamino)propane-1,2-diol

CAS No.: 60302-96-7

Cat. No.: B3061172

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This technical support guide provides essential information on the stability, storage, and handling of **3-(Dipropylamino)propane-1,2-diol**. The following frequently asked questions (FAQs) and troubleshooting guides are intended for researchers, scientists, and professionals in drug development.

Disclaimer: Specific stability and storage data for **3-(Dipropylamino)propane-1,2-diol** is limited. The information provided below is largely based on data from structurally similar compounds, such as 3-(dimethylamino)propane-1,2-diol and 3-(diethylamino)propane-1,2-diol, and should be used as a general guideline.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for **3-(Dipropylamino)propane-1,2-diol**?

A1: To ensure the stability and integrity of **3-(Dipropylamino)propane-1,2-diol**, it should be stored in a tightly sealed container in a cool, dry, and well-ventilated area.^{[1][2]} It is crucial to protect the compound from moisture and incompatible materials.^[2]

Q2: What materials are incompatible with **3-(Dipropylamino)propane-1,2-diol**?

A2: Based on information for similar compounds, **3-(Dipropylamino)propane-1,2-diol** should be kept away from strong acids, strong bases, and strong oxidizing agents.^[2] Contact with copper, aluminum, and their alloys should also be avoided.^[2]

Q3: What is the expected shelf life of **3-(Dipropylamino)propane-1,2-diol**?

A3: While specific data for **3-(Dipropylamino)propane-1,2-diol** is not readily available, similar alkanolamines are generally stable for years if stored under the recommended conditions. For specific product shelf life, it is always best to consult the certificate of analysis provided by the supplier.

Q4: Are there any signs of degradation I should look for?

A4: Visual signs of degradation can include a change in color (e.g., darkening or yellowing), the development of a strong odor, or the formation of precipitates. If any of these are observed, the compound's purity should be re-evaluated before use.

Q5: How should I handle **3-(Dipropylamino)propane-1,2-diol** in the laboratory?

A5: Always handle this compound in a well-ventilated area, preferably within a fume hood.^[1] Use appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles with side shields, and a lab coat.^[1] Avoid inhalation of vapors and direct contact with skin and eyes.^{[1][2]}

Troubleshooting Guide

Issue	Possible Cause	Recommended Action
Unexpected experimental results	Compound degradation due to improper storage.	- Verify that the compound has been stored according to the recommended conditions (cool, dry, well-ventilated, tightly sealed).- Check for any visual signs of degradation.- If degradation is suspected, re-purify the compound or use a fresh batch.
Precipitate formation in solution	- Low solubility in the chosen solvent.- Reaction with an incompatible solvent or solute.	- Confirm the solubility of the compound in your chosen solvent.- Ensure all components of the solution are compatible.- Gentle warming or sonication may help to redissolve the precipitate if it is a solubility issue.
Discoloration of the compound	- Exposure to air, light, or contaminants.- Reaction with the storage container.	- Store the compound in an amber glass vial to protect it from light.- Ensure the container is properly sealed to minimize air exposure.- Use high-purity, inert storage containers.

Physicochemical Properties of Structurally Similar Compounds

The following table summarizes key physicochemical properties of 3-(dimethylamino)propane-1,2-diol and 3-(diethylamino)propane-1,2-diol, which can provide an estimate for the properties of **3-(dipropylamino)propane-1,2-diol**.

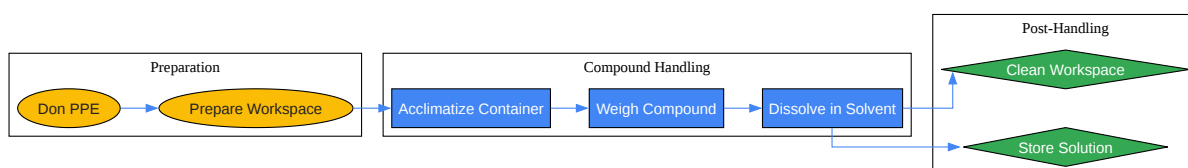
Property	3-(Dimethylamino)propane-1,2-diol	3-(Diethylamino)propane-1,2-diol
Molecular Formula	C5H13NO2	C7H17NO2
Molecular Weight	119.16 g/mol [3][4]	147.22 g/mol [4]
Boiling Point	216-217 °C[4]	233-235 °C[4]
Density	1.004 g/mL at 25 °C[4]	0.965 g/mL at 25 °C[4]
Refractive Index	n ₂₀ /D 1.4609[4]	n ₂₀ /D 1.4602[4]
Flash Point	105 °C (221 °F)[4]	Not available

Experimental Protocols

General Handling and Weighing Protocol

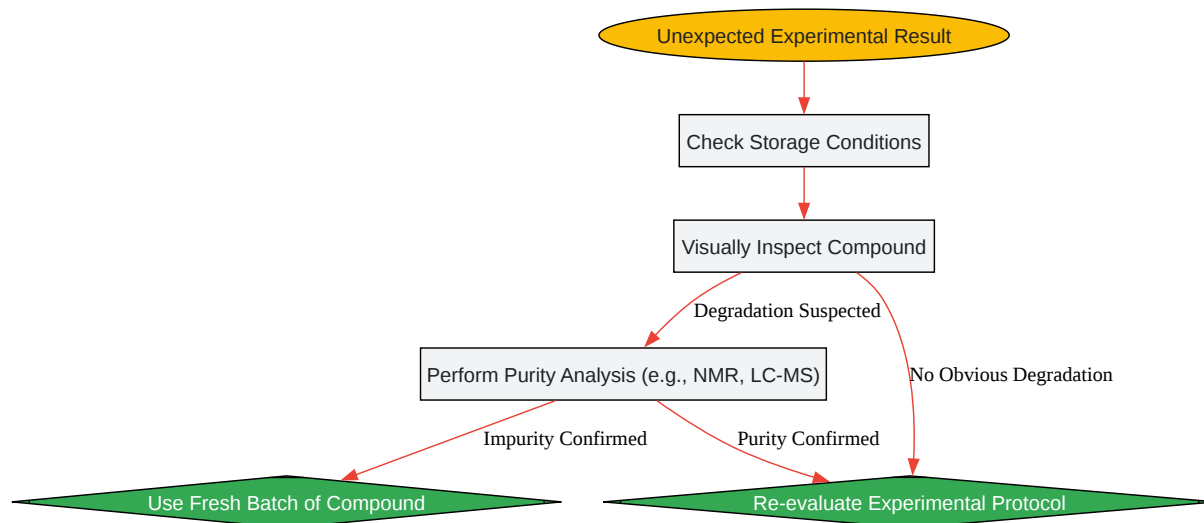
- **Preparation:** Before handling the compound, ensure you are in a well-ventilated laboratory space and are wearing the appropriate PPE (lab coat, gloves, safety goggles).
- **Container Acclimatization:** If the compound has been stored in a refrigerator or freezer, allow the sealed container to equilibrate to room temperature before opening. This prevents condensation of atmospheric moisture into the compound.
- **Weighing:** Open the container in a fume hood. Use a clean, dry spatula to transfer the desired amount of the compound to a tared weighing vessel.
- **Sealing:** Immediately after dispensing, securely seal the container to minimize exposure to air and moisture.
- **Dissolution:** If preparing a solution, add the weighed compound to the appropriate solvent in a suitable flask. Mix gently until fully dissolved.
- **Cleanup:** Clean any spills immediately. Dispose of any contaminated materials according to your institution's hazardous waste disposal guidelines.

Visualizations



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Caption: General experimental workflow for handling **3-(Dipropylamino)propane-1,2-diol**.



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- 3. 3-(Dimethylamino)-1,2-propanediol | C₅H₁₃NO₂ | CID 79078 - PubChem [\[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov/compound/3-(Dimethylamino)-1,2-propanediol)
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